

N-Methylformamide: A Technical Overview for Scientific Professionals

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Compound of Interest

Compound Name: *N*-Methylformamide

Cat. No.: B033075

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An In-depth Guide to the Properties, Synthesis, and Applications of **N-Methylformamide** (NMF)

N-Methylformamide (NMF), identified by its CAS number 123-39-7, is a polar organic compound with the chemical formula HCONHCH_3 .^{[1][2]} This colorless and nearly odorless liquid serves as a crucial, highly polar solvent and a versatile intermediate in various organic syntheses.^{[3][4]} Its unique properties make it particularly valuable in the pharmaceutical, agrochemical, and petrochemical industries.^{[4][5]} This guide provides a comprehensive overview of NMF, tailored for researchers, scientists, and professionals in drug development.

Core Chemical and Physical Properties

N-Methylformamide is a secondary amide derived from formamide.^[6] Its molecular structure features a peptide bond, which has led to its tentative identification in interstellar space as a potential key molecule for prebiotic chemistry.^[3] The molecule's high polarity and ability to act as both a proton donor and acceptor contribute to its excellent solvent properties for a wide range of organic and inorganic substances.^{[6][7]}

Molecular Structure

The structure of **N-Methylformamide** consists of a formyl group bonded to a methylamino group.

Chemical Identifiers:

- CAS Number: 123-39-7[8]
- Molecular Formula: C₂H₅NO[8]
- Molecular Weight: 59.07 g/mol [8]
- SMILES: CNC=O[3]
- InChI Key: ATHHXGZTWNVVOU-UHFFFAOYSA-N[3]

Quantitative Data Summary

The key physical and chemical properties of **N-Methylformamide** are summarized in the table below for easy reference.

Property	Value
Physical State	Colorless liquid[3]
Molar Mass	59.068 g·mol ⁻¹ [3]
Density	1.011 g/mL at 25 °C[2]
Melting Point	-4 °C[2]
Boiling Point	198-199 °C[2]
Flash Point	111 °C (closed cup)
Refractive Index	n _{20/D} 1.432[2]
Solubility in Water	Miscible[3]
LD ₅₀ (oral, rat)	4 g/kg[3]

Synthesis and Production

The industrial synthesis of **N-Methylformamide** is most commonly achieved through the reaction of methylamine with a formic acid derivative, such as methyl formate.[6]

Common Synthesis Route: Methyl Formate and Methylamine

This method involves the reaction of methylamine (CH_3NH_2) with methyl formate (HCOOCH_3) to produce **N-Methylformamide** and methanol (CH_3OH) as a byproduct.^[3] The methanol is subsequently removed via distillation.^[6]

Reaction: $\text{CH}_3\text{NH}_2 + \text{HCOOCH}_3 \rightarrow \text{HCONHCH}_3 + \text{CH}_3\text{OH}$ ^[3]

An alternative, though less common, approach is the transamidation reaction between formamide and methylamine.^[3]

The general workflow for NMF production is outlined in the diagram below.

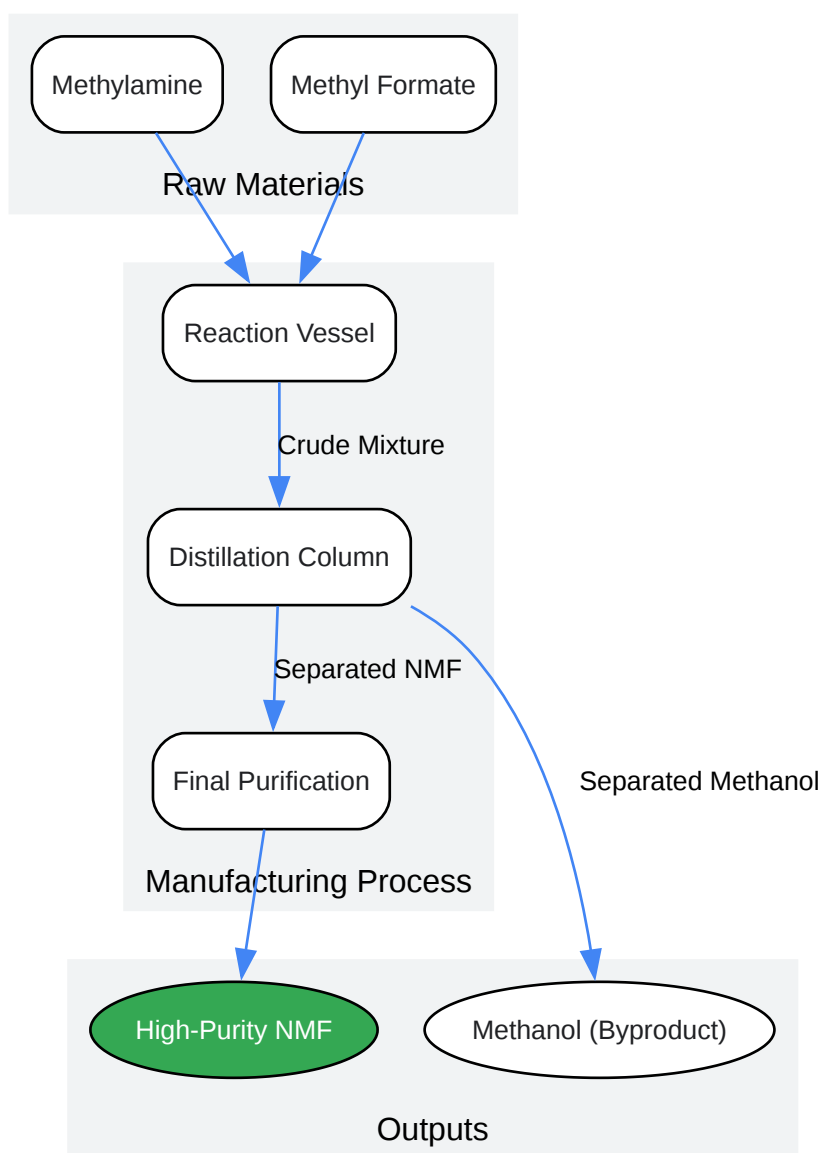


Diagram 1: General Production Workflow for N-Methylformamide

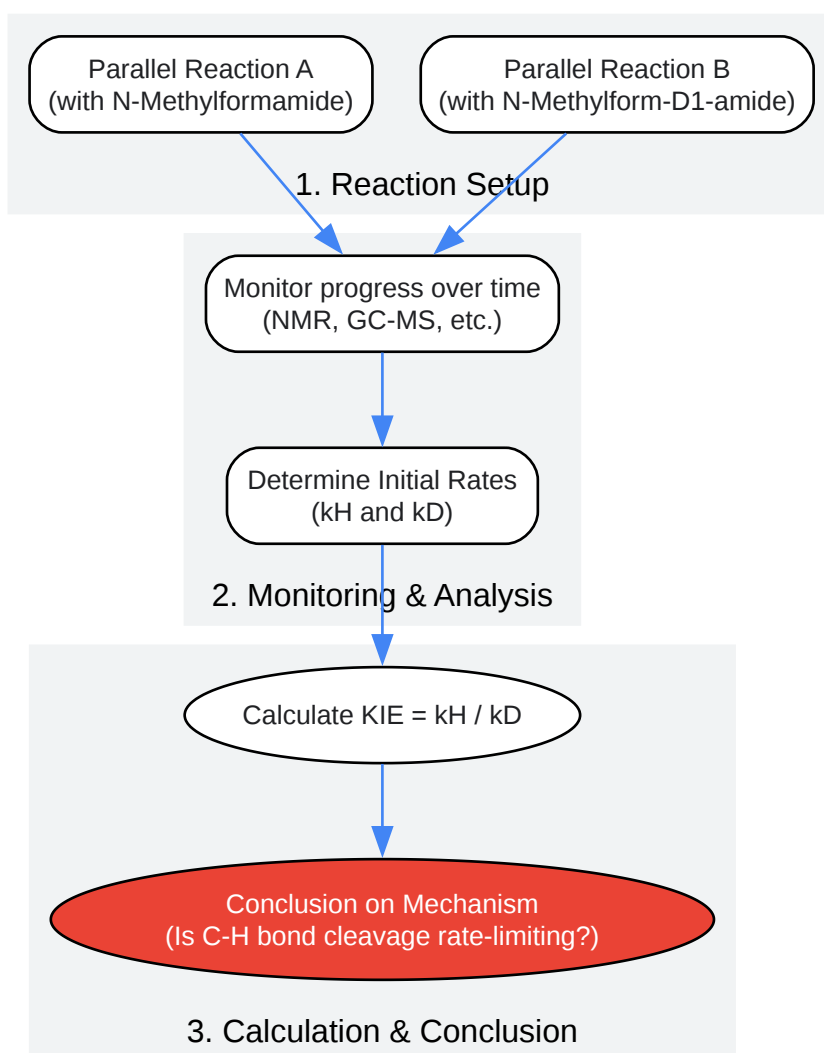


Diagram 2: Conceptual Workflow for a Kinetic Isotope Effect (KIE) Experiment

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References

- 1. N-Methylformamide (NMF) - High-Purity Solvent [epchems.com]
- 2. N-メチルホルムアミド 99% | Sigma-Aldrich [sigmaaldrich.com]

- 3. N-Methylformamide - Wikipedia [en.wikipedia.org]
- 4. nbinno.com [nbinno.com]
- 5. royal-chem.com [royal-chem.com]
- 6. nbinno.com [nbinno.com]
- 7. N-Methylformamide CAS#: 123-39-7 [m.chemicalbook.com]
- 8. usbio.net [usbio.net]
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